

Chemical suppliers for 5-Methoxy-2-methyl-4-nitroaniline

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Compound of Interest

Compound Name: 5-Methoxy-2-methyl-4-nitroaniline

Cat. No.: B028023

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An In-depth Technical Guide to **5-Methoxy-2-methyl-4-nitroaniline** for Researchers and Drug Development Professionals.

This technical guide provides a comprehensive overview of **5-Methoxy-2-methyl-4-nitroaniline** (CAS No: 106579-00-4), including its chemical properties, a comparative summary of commercial suppliers, and detailed experimental methodologies for its synthesis and analysis. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors requiring this chemical intermediate.

Chemical Properties and Identification

5-Methoxy-2-methyl-4-nitroaniline is a nitroaromatic compound with the molecular formula C8H10N2O3.^[1] It is also known by synonyms such as 5-Amino-4-methyl-2-nitroanisole.^{[2][3]} The structural and key physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	106579-00-4	[1] [4]
Molecular Formula	C8H10N2O3	[1]
Molecular Weight	182.18 g/mol	[5]
IUPAC Name	5-methoxy-2-methyl-4-nitroaniline	[5]
Melting Point	168-170 °C	[2]
SMILES	CC1=CC(=C(C=C1N)OC)--INVALID-LINK--[O-]	[5]
InChIKey	PEIGETRPPZVBHT-UHFFFAOYSA-N	[5]

Commercial Suppliers

A variety of chemical suppliers offer **5-Methoxy-2-methyl-4-nitroaniline** for research and development purposes. The following table provides a comparative summary of offerings from several notable suppliers. It is recommended to contact the suppliers directly for the most current pricing, availability, and detailed specifications.

Supplier	Catalog Number	Purity	Quantity/Price	Notes
Amerigo Scientific	CBB1099017ATL	95%	\$288 (quantity not specified)	For Research Use Only.[6]
Santa Cruz Biotechnology	sc-267996	Not specified	Contact for pricing	For Research Use Only. A Certificate of Analysis with lot-specific data is available.[1]
Pharmaffiliates	PA2709841	High Purity	Login for price and availability	Useful research chemical.[4]
career henan chemical co	Not specified	99%	Min. Order: 1KG, Supply Ability: 100KG	Technical grade (95%) also available.[2]

Experimental Protocols

Detailed experimental protocols are essential for the successful application and analysis of chemical compounds. While a specific, validated synthesis protocol for **5-Methoxy-2-methyl-4-nitroaniline** is not readily available in the cited literature, the following sections provide a synthesis method for a closely related compound and general analytical procedures that can be adapted.

Synthesis of a Structurally Related Compound: 5-Methoxy-2-nitroaniline

The following protocol for the synthesis of 5-methoxy-2-nitroaniline may serve as a foundational method for the synthesis of **5-Methoxy-2-methyl-4-nitroaniline**, likely requiring adaptation of the starting material to 3-methoxy-4-methylaniline.

Procedure:

- A solution of 3-methoxyaniline (2.21 g) in acetic acid (3 ml) and acetic anhydride (10 ml) is stirred at room temperature for 1 hour.[7]
- The solution is then cooled to 5°C, and 60% nitric acid (1 ml) is added dropwise with continuous stirring.[7]
- After the addition, the cooling bath is removed, allowing the solution temperature to rise to 60°C.[7]
- Once the solution cools to room temperature, it is poured into ice-water (100 ml) and neutralized with sodium hydroxide.[7]
- The separated crystals are collected by suction and washed with water.[7]
- To the collected crystals, 4N hydrochloric acid (45 ml) is added, and the mixture is refluxed for 2 hours.[7]
- The reaction mixture is then made alkaline with sodium hydroxide and extracted with ethyl acetate.[7]
- The organic layer is washed with a saturated aqueous sodium chloride solution and dried over anhydrous magnesium sulfate.[7]
- The solvent is removed under reduced pressure, and the residue is purified by silica gel chromatography (eluent: chloroform) to yield 5-methoxy-2-nitroaniline.[7]

Analytical Methodologies

Accurate determination of purity and impurity profiles is critical. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are common techniques for the analysis of nitroaniline compounds.

3.2.1. High-Performance Liquid Chromatography (HPLC) for Nitroaniline Analysis

This representative HPLC method can be adapted for the analysis of **5-Methoxy-2-methyl-4-nitroaniline**.

- Instrumentation: HPLC system equipped with a UV-Vis or Photodiode Array (PDA) detector.

- Column: A C18 reversed-phase column is typically suitable.
- Mobile Phase: A gradient of acetonitrile and water with an acidic modifier like formic or phosphoric acid is commonly used.[8]
- Sample Preparation:
 - Prepare a stock solution of the **5-Methoxy-2-methyl-4-nitroaniline** reference standard in a suitable solvent such as methanol or acetonitrile.
 - Create a series of calibration standards by diluting the stock solution.
 - Dissolve the sample containing the analyte in the mobile phase or a compatible solvent.
 - Filter the sample through a 0.45 µm syringe filter before injection.
- Analysis: Inject the calibration standards to generate a calibration curve. Subsequently, inject the prepared sample and quantify the concentration of **5-Methoxy-2-methyl-4-nitroaniline** by comparing its peak area to the calibration curve.

3.2.2. Gas Chromatography-Mass Spectrometry (GC-MS) for Nitroaniline Analysis

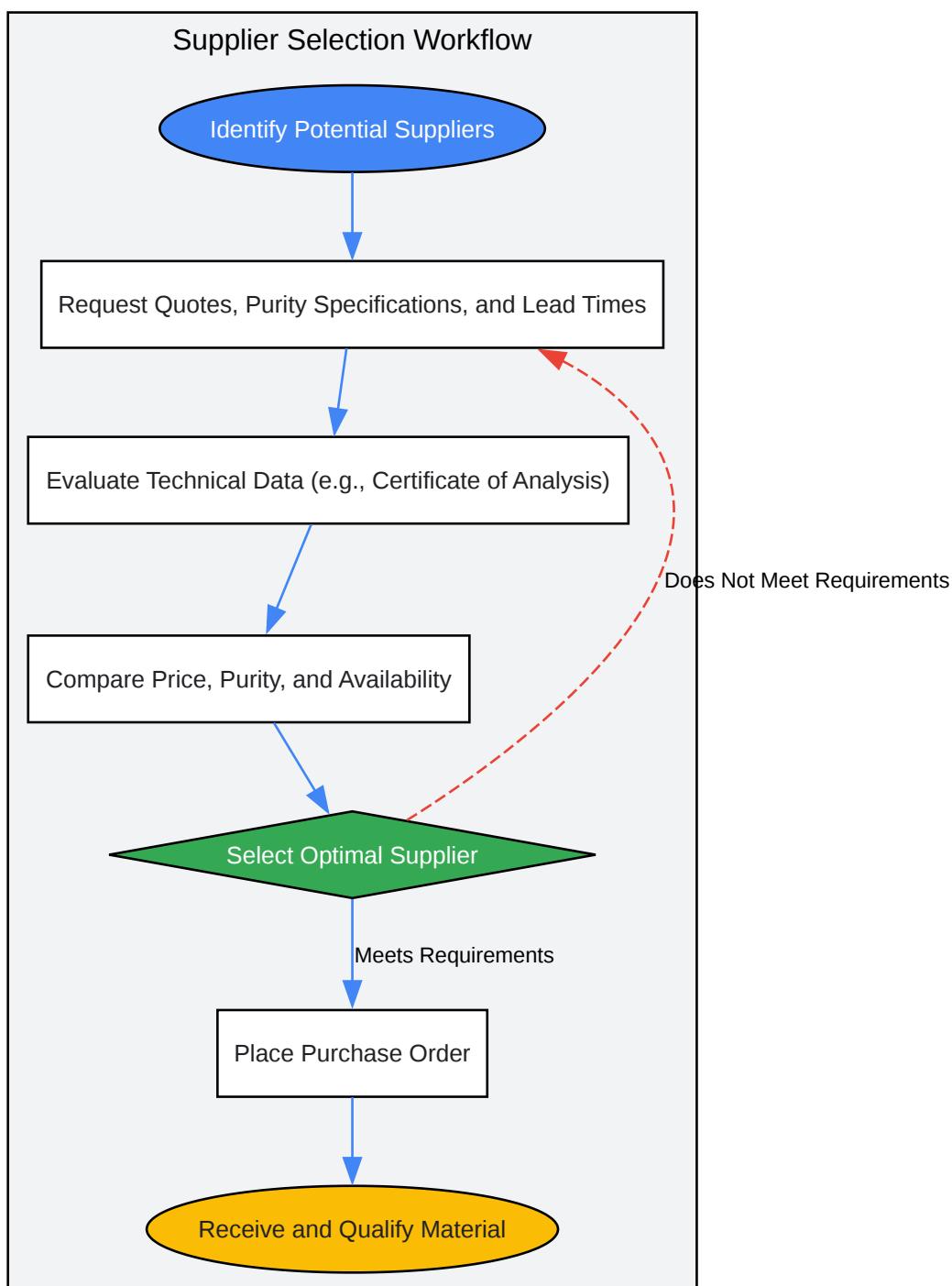
GC-MS provides high sensitivity and selectivity, making it suitable for identifying and quantifying trace impurities.

- Instrumentation: A GC system coupled with a Mass Spectrometer.
- Sample Preparation:
 - Prepare a stock solution of the sample in a volatile solvent like methanol or ethyl acetate.
 - For trace analysis in complex matrices, a sample clean-up and concentration step, such as solid-phase extraction (SPE), may be necessary.
- GC-MS Conditions:
 - Injector: Operate in splitless mode for trace analysis.

- Oven Temperature Program: A temperature ramp (e.g., starting at a lower temperature and gradually increasing) is used to separate compounds with different boiling points.
- MS Detector: Operate in scan mode for qualitative identification of impurities and in selected ion monitoring (SIM) mode for sensitive quantification of the target analyte and known impurities.
- Analysis: The identification of **5-Methoxy-2-methyl-4-nitroaniline** and its impurities is based on their retention times and mass spectra. Quantification is achieved by comparing the peak areas to those of known standards.

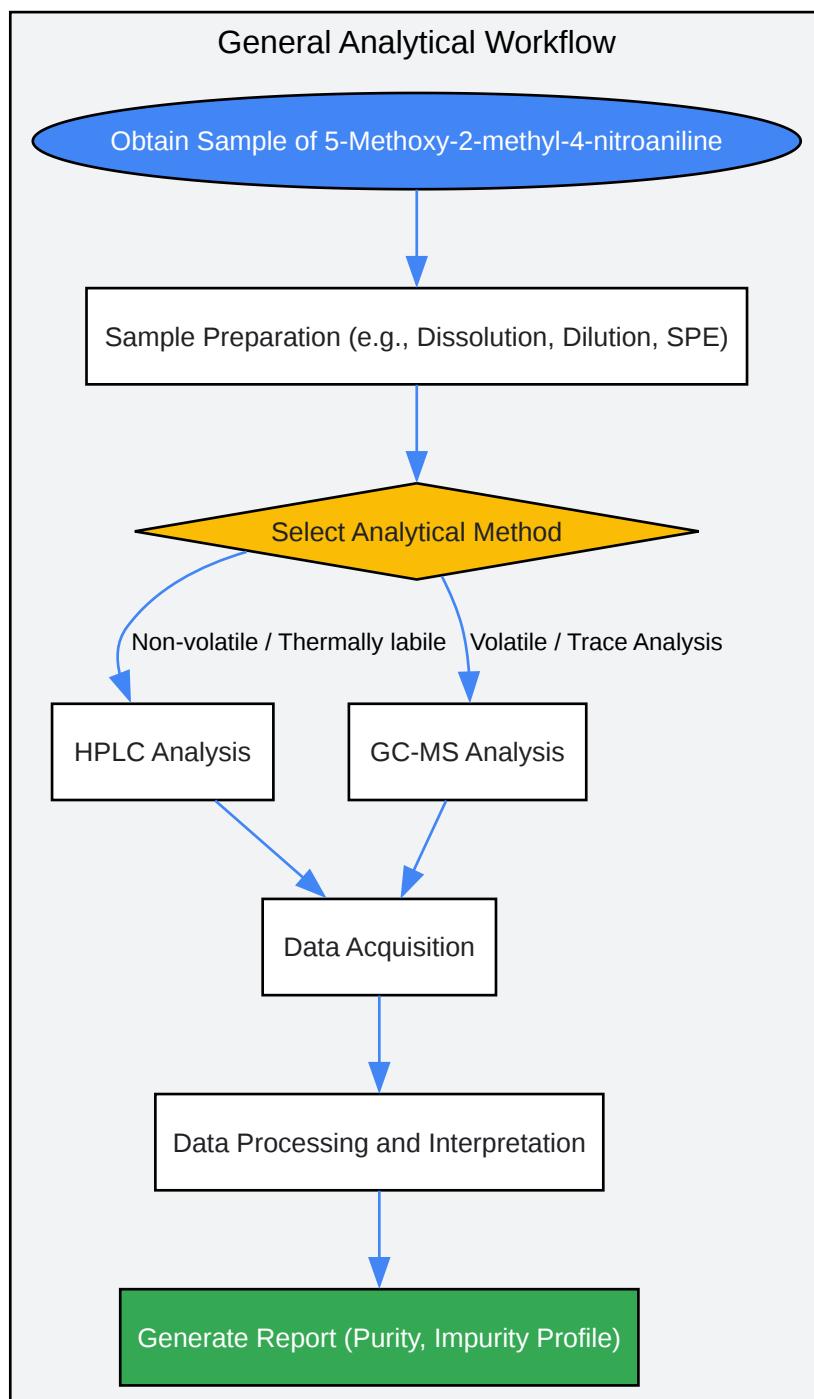
Visualization of Key Workflows

The following diagrams, generated using Graphviz, illustrate logical workflows for researchers working with **5-Methoxy-2-methyl-4-nitroaniline**.



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Caption: Supplier selection workflow for **5-Methoxy-2-methyl-4-nitroaniline**.



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Caption: General analytical workflow for **5-Methoxy-2-methyl-4-nitroaniline**.

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